

1Z105 as a Modulator of Sterile Inflammation: A Technical Guide

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Compound of Interest

Compound Name: 1Z105

Cat. No.: B604940

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Executive Summary

Sterile inflammation, an inflammatory response initiated by non-infectious stimuli, is a key driver of numerous acute and chronic diseases. A central pathway in the initiation of sterile inflammation is the activation of Toll-like receptor 4 (TLR4). This technical guide provides an in-depth overview of **1Z105**, a novel small-molecule modulator of the TLR4/MD2 complex, and its role in attenuating sterile inflammation. This document details the mechanism of action of **1Z105**, presents key preclinical data in tabular format, and provides comprehensive experimental protocols for its evaluation. Visualizations of signaling pathways and experimental workflows are included to facilitate understanding.

Introduction: The Role of TLR4 in Sterile Inflammation

Sterile inflammation is triggered by damage-associated molecular patterns (DAMPs) released from stressed or necrotic cells. These endogenous molecules are recognized by pattern recognition receptors (PRRs), with the TLR4/MD2 complex being a key sensor.^[1] Upon activation by DAMPs, TLR4 initiates downstream signaling cascades through the MyD88-dependent and TRIF-dependent pathways.^{[2][3][4]} This leads to the activation of transcription factors such as NF- κ B and IRF3, culminating in the production of pro-inflammatory cytokines and chemokines that drive the inflammatory response. Dysregulation of this pathway is

implicated in the pathogenesis of various sterile inflammatory conditions, including arthritis and ischemia-reperfusion injury.[2][5]

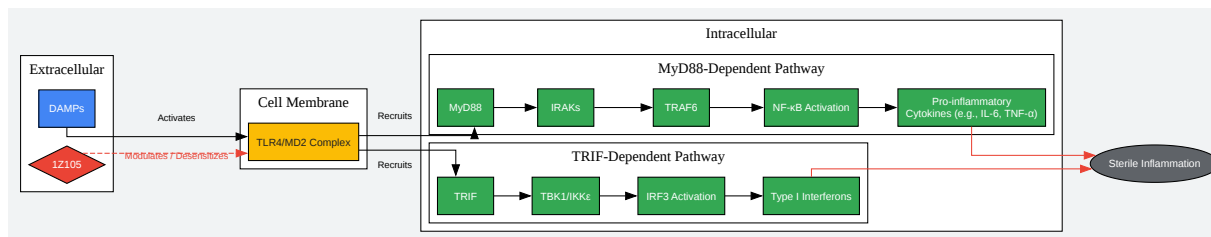
1Z105 is a synthetic, orally bioavailable small molecule that has been identified as a ligand of the TLR4/MD2 complex.[2][3][4][5] Its ability to modulate TLR4 signaling makes it a promising therapeutic candidate for a range of sterile inflammatory diseases.

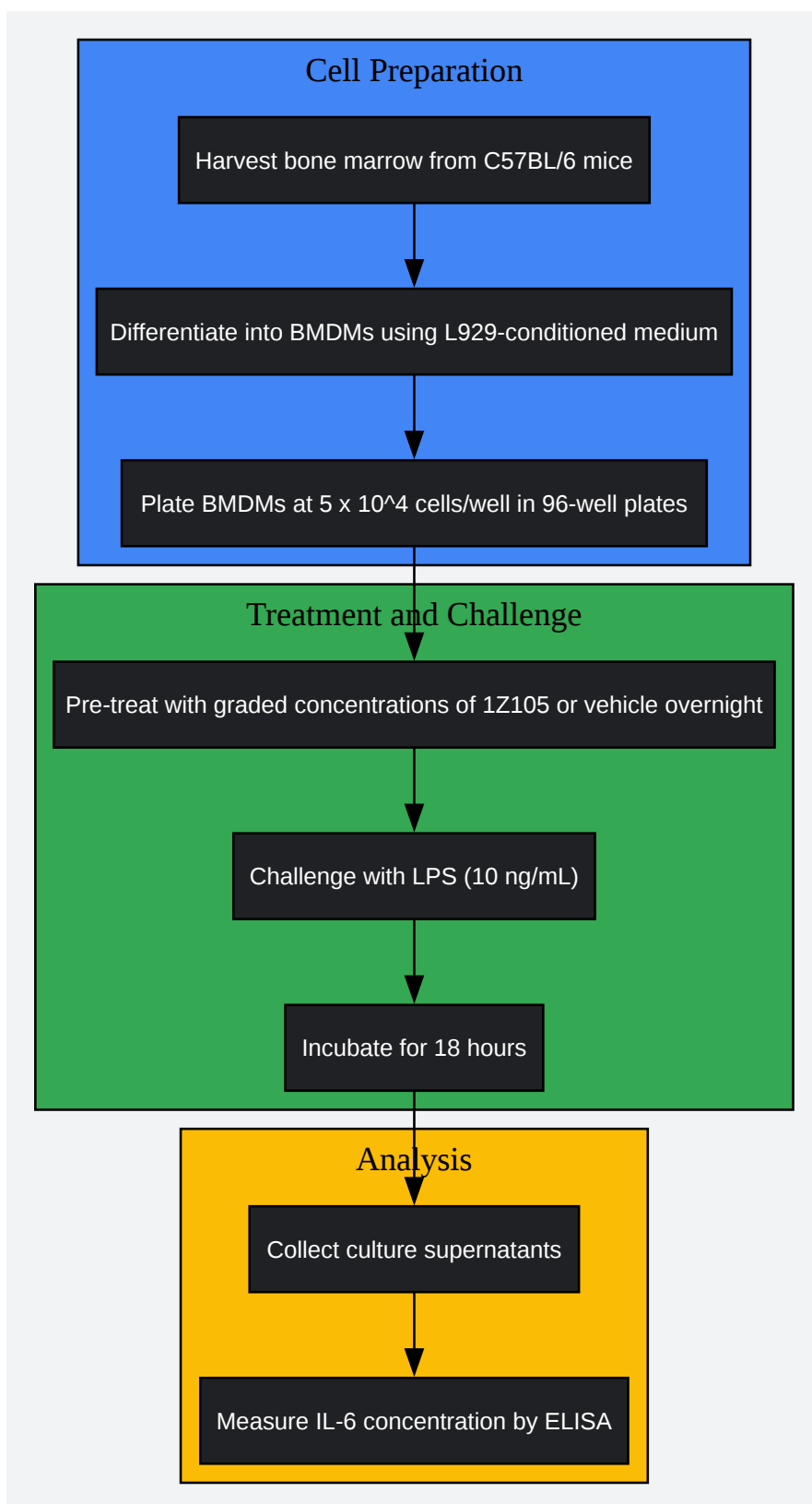
Mechanism of Action of 1Z105

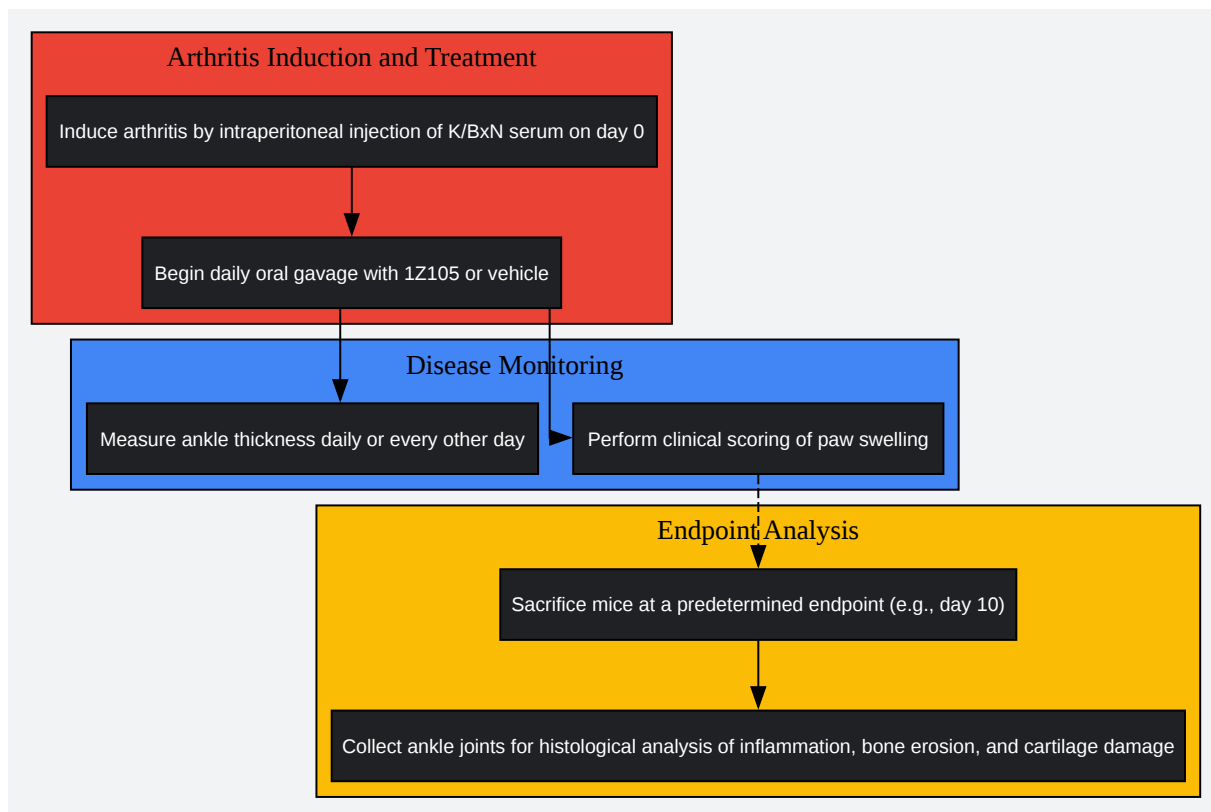
1Z105 functions as a modulator of the TLR4/MD2 signaling complex.[2][3][4] It acts as a ligand that, upon binding, desensitizes the receptor to subsequent stimulation by agonists like lipopolysaccharide (LPS). This attenuates the downstream inflammatory cascade. The activation of cells by **1Z105** is dependent on TLR4 and MD2, but not CD14, and utilizes both the MyD88 and TRIF signaling pathways.[2][3][4]

Signaling Pathway of 1Z105 in Modulating TLR4-Mediated Sterile Inflammation

The following diagram illustrates the signaling pathway modulated by **1Z105**.







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